

Technical Guide: Solubility Profiling & Thermodynamic Analysis of (4-Bromophenyl)(2-methylphenyl)methanol

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Compound of Interest

Compound Name: (4-Bromophenyl)(2-methylphenyl)methanol
CAS No.: 944695-76-5
Cat. No.: B1532358

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Part 1: Executive Summary & Compound Profile

Compound Identification:

- IUPAC Name: **(4-Bromophenyl)(2-methylphenyl)methanol**
- Common Name: 4-Bromo-2'-methylbenzhydrol
- CAS Number: 944695-76-5 (Note: Isomeric variations exist; verify specific substitution pattern).
- Molecular Formula:
- Molecular Weight: 277.16 g/mol
- Physical State: White to off-white crystalline solid.

- Melting Point: Typically 76–80 °C (dependent on polymorph and purity).

Strategic Importance: Solubility data for this intermediate is the cornerstone of process development, specifically for purification via crystallization. As a diarylmethanol, the compound exhibits a steep solubility curve in polar protic solvents (alcohols) and high solubility in polar aprotic solvents (esters, DMSO), making it an ideal candidate for cooling crystallization or anti-solvent precipitation (using water or alkanes).

Part 2: Solubility Data Landscape & Predictive Profiling

While specific, open-access solubility mole-fraction tables for this exact CAS are often proprietary to process chemistry groups, the solubility behavior follows a predictable thermodynamic pattern consistent with structural analogs (e.g., 4-chlorobenzhydrol).

Predictive Solubility Ranking (Polarity & H-Bonding Analysis)

Based on the "Like Dissolves Like" principle and the presence of the hydroxyl (-OH) donor/acceptor group and the lipophilic bromophenyl/methylphenyl rings:

Rank	Solvent Class	Specific Solvents	Solubility Prediction	Mechanism
1 (Highest)	Polar Aprotic	DMF, DMSO, THF	Very High	Strong dipole-dipole interactions; H-bond acceptance from solute -OH.
2	Polar Protic	Methanol, Ethanol, IPA	High	Strong H-bonding network; ideal for cooling crystallization due to steep .
3	Esters/Ketones	Ethyl Acetate, Acetone	Moderate-High	Good solvency for the aromatic rings; moderate H-bonding.
4	Aromatic Hydrocarbons	Toluene, Xylene	Moderate	interactions with phenyl rings; effective for heating/cooling cycles.
5 (Lowest)	Alkanes/Water	Heptane, Hexane, Water	Very Low (Insoluble)	High interfacial tension; Water is the primary anti-solvent.

Thermodynamic Modeling (The Apelblat Equation)

To rigorously define the solubility curve, experimental data is correlated using the Modified Apelblat Equation, which assumes a linear relationship between the logarithm of mole fraction solubility (

) and the inverse of temperature (

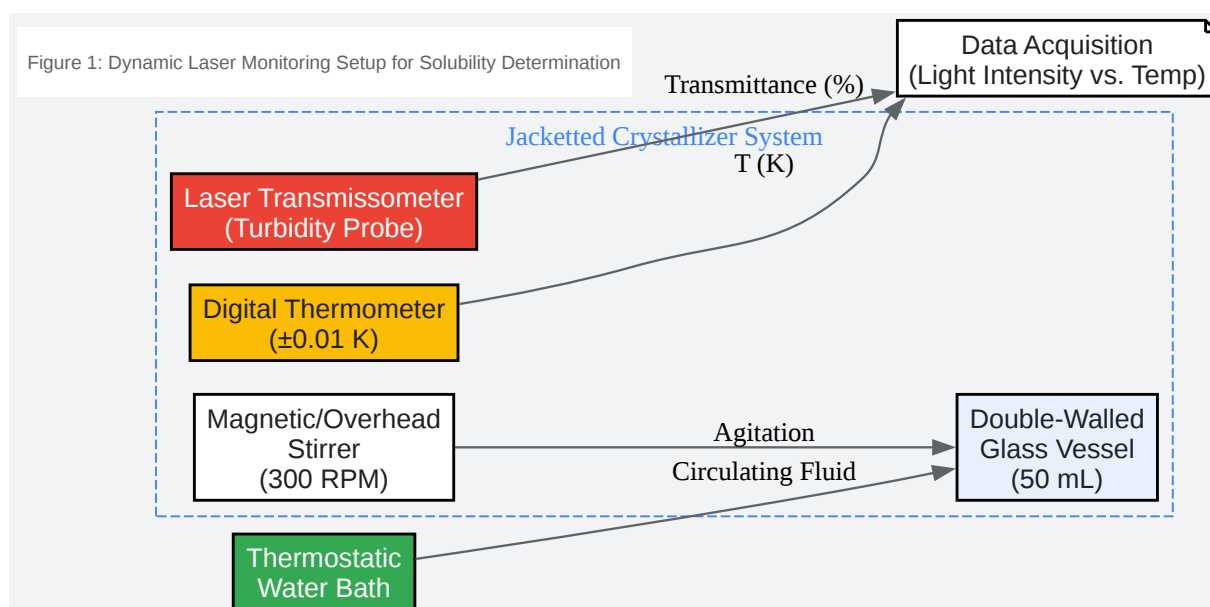
):

- : Mole fraction solubility of the solute.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- `ngcontent-ng-c2372798075="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">`
- : Absolute temperature (K).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- : Empirical model parameters derived from regression analysis.

Part 3: Experimental Protocol (Self-Validating System)

This protocol utilizes the Dynamic Laser Monitoring Method, which is superior to static gravimetric methods for speed and accuracy in detecting the exact saturation point (clear point).

Apparatus Setup (Graphviz Diagram)



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Step-by-Step Methodology

- Preparation: Weigh a precise mass () of **(4-Bromophenyl)(2-methylphenyl)methanol** into the glass vessel.
- Solvent Addition: Add a known mass () of the target solvent (e.g., Ethanol).
- Equilibration: Set the stirrer to 300 RPM. The mixture will likely be a suspension at room temperature.
- Heating Phase: Slowly increase the temperature of the water bath (rate: 0.2 K/min).
- Detection: Monitor the laser transmittance.
 - Suspension: Low transmittance (scattering).
 - Dissolution: Transmittance rises sharply.
 - Clear Point (): The temperature at which transmittance hits the maximum (100% baseline). This is the saturation temperature for the concentration .
- Validation: Cool the solution slowly until turbidity reappears (Cloud Point). The hysteresis between Clear and Cloud points should be < 0.5 K for high-quality data.
- Iteration: Add more solute to the same vessel and repeat to generate the next data point on the curve (Synthetic Method).

Part 4: Thermodynamic Analysis & Process Application

Calculating Thermodynamic Functions

Using the Van't Hoff Analysis, we determine the driving forces for dissolution. Plot

vs

. The slope provides the Enthalpy of Solution (

).

- Enthalpy (

): Typically positive (Endothermic) for this class of compounds, indicating solubility increases with temperature.

- Gibbs Free Energy (

):

. A positive

indicates the process is not spontaneous for the pure solid converting to a standard solution state, but the mixing entropy drives the actual dissolution.

Crystallization Process Design (Workflow)

The solubility data directly informs the isolation strategy. For **(4-Bromophenyl)(2-methylphenyl)methanol**, a Cooling + Anti-solvent hybrid approach is often best to maximize yield and purity.

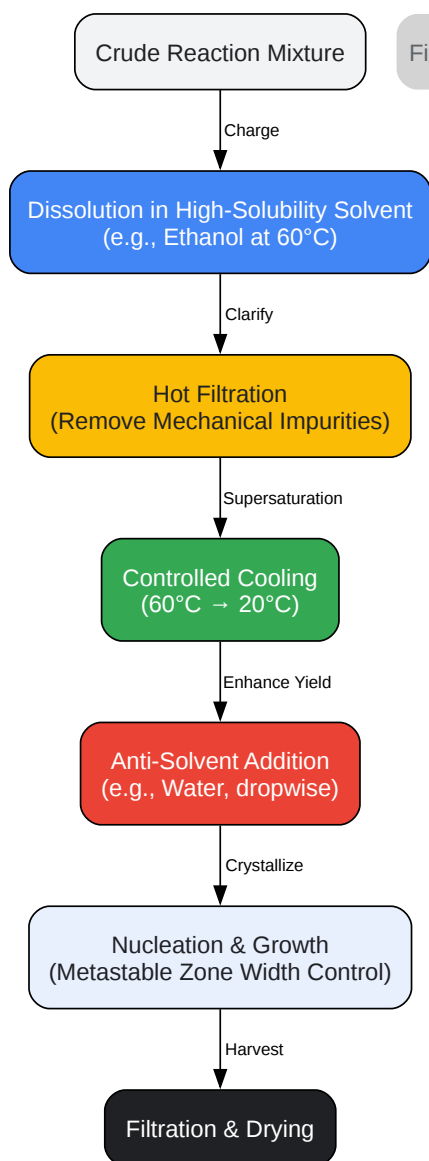


Figure 2: Optimized Crystallization Workflow based on Solubility Differential

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Critical Process Parameters (CPPs)

- Metastable Zone Width (MSZW): The temperature difference between the saturation curve (measured above) and the nucleation curve (cloud point). Keep the process within this zone to avoid "crashing out" (oiling out) which traps impurities.
- Solvent Ratio: For Ethanol/Water systems, a ratio of 1:1 to 1:3 (v/v) is typically optimal for diarylmethanol derivatives to balance yield (>90%) and purity.

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